

Physical and chemical properties of ethyl 2-cyano-2-cyclopentylideneacetate

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Compound of Interest

Compound Name: *Ethyl
cyano(cyclopentylidene)acetate*

Cat. No.: *B1267345*

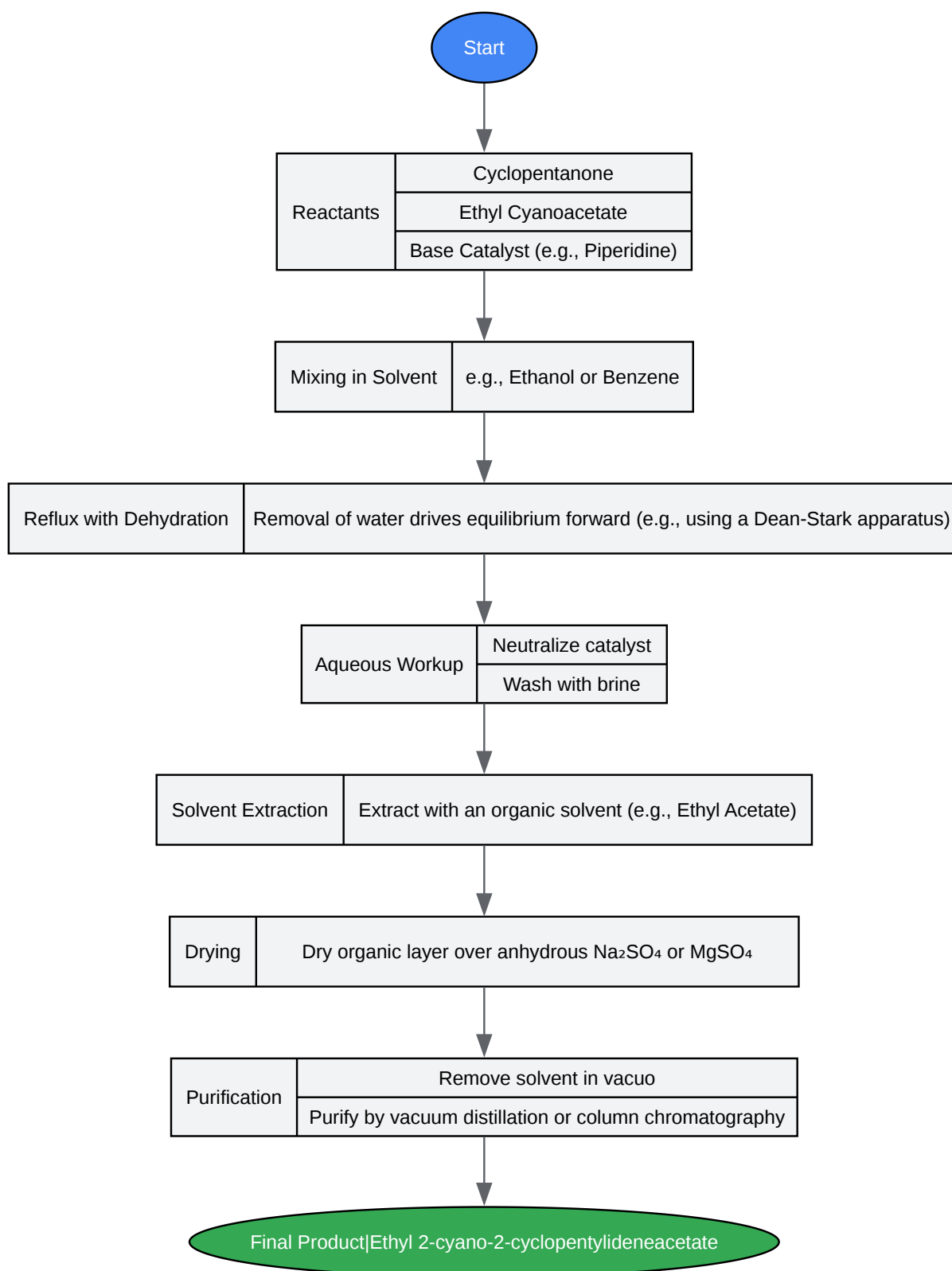
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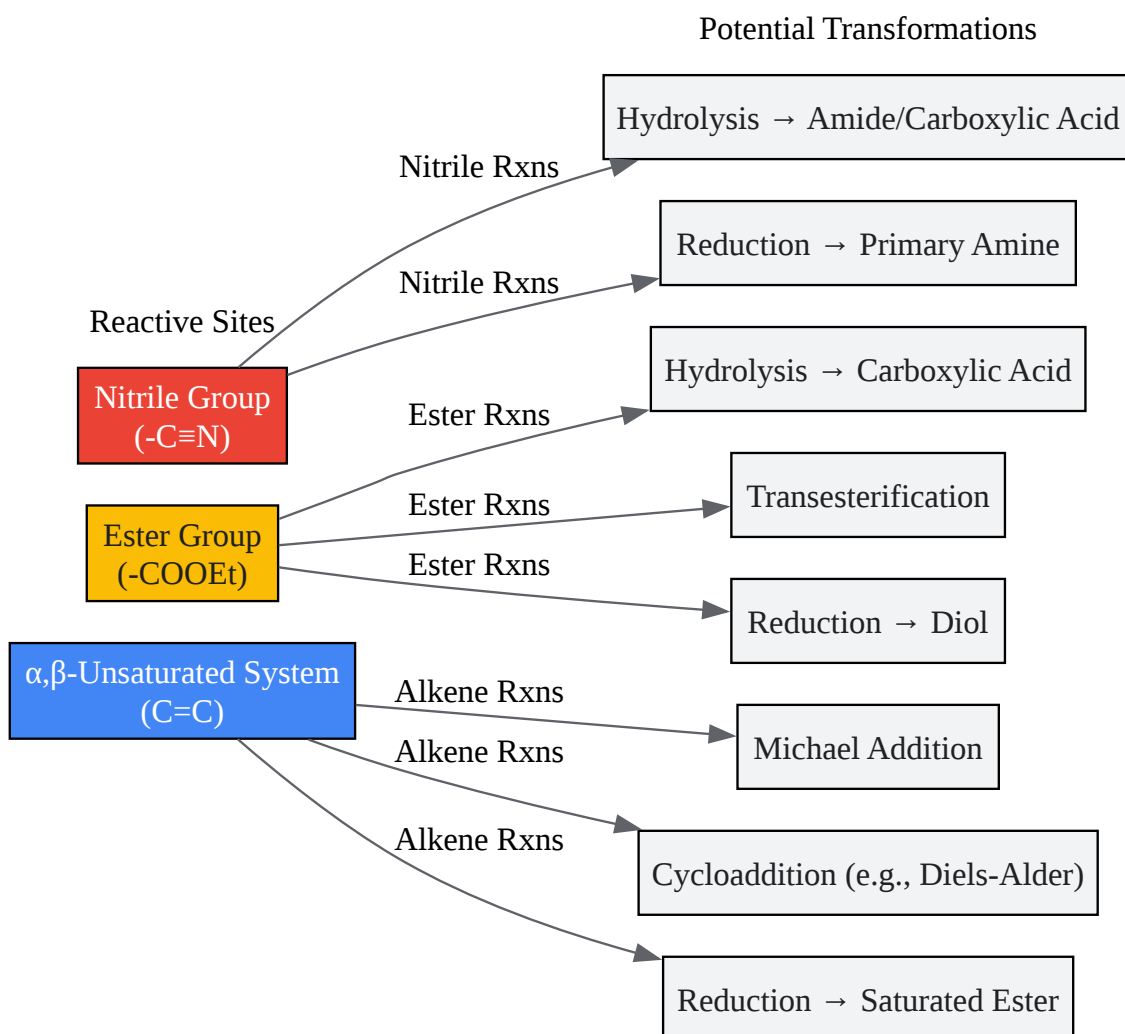
Introduction and Molecular Overview

Ethyl 2-cyano-2-cyclopentylideneacetate is a multifunctional organic compound characterized by the presence of an ester, a nitrile, and an α,β -unsaturated system conjugated with a cyclopentylidene ring. Its unique structural arrangement of electron-withdrawing groups and a reactive double bond makes it a valuable intermediate in organic synthesis, particularly for the construction of more complex molecular architectures relevant to medicinal chemistry and materials science. This guide will elucidate the fundamental properties and chemical behavior that underpin its utility.

Molecular Structure

The structural formula of ethyl 2-cyano-2-cyclopentylideneacetate reveals a compact and functionalized molecule. The core is a five-membered carbocyclic ring, which introduces a degree of rigidity and specific stereochemical possibilities in its derivatives.





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